

zirconium stearate solubility

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Compound Focus: Zirconium stearate

CAS No.: 15844-92-5

Cat. No.: S1520585

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Summary of Solubility Data

The available quantitative data on the solubility of **zirconium stearate** is sparse. The table below summarizes the key information located.

Property	Value / Description	Condition / Note
Solubility in Water	Insoluble [1]	Standard state (data from Wikipedia)
Solubility in Organic Solvents	Excellent solubility [2]	Patent objective; specific solvents not listed

Experimental Protocol for Enhanced Solubility

A Japanese patent from 1980 details a method to produce zirconium soap with excellent solubility in organic solvents [2]. The key steps and parameters are outlined below.

Step 1: pH Adjustment of Zr Solution

Start with Zr-containing aqueous solution
(e.g., $Zr(SO_4)_2$)

Add 10% Na_2CO_3 solution

Adjust pH to ~2.5

Slowly add 1% Na_2CO_3 solution

Final pH: 2.6 - 2.8

Step 2: Reaction with Alkali Soap

Combine pH-adjusted Zr solution
with alkali soap solution
(e.g., Sodium Stearate)

React at 65°C - 75°C

Formation of Zr-Soam Product

Outcome



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Flowchart of the patent synthesis method for soluble zirconium soap [2]

Key Process Parameters [2]:

- **Precise pH Control:** The pH of the zirconium-containing aqueous solution must be adjusted to a narrow window between **2.6 and 2.8** using an alkali carbonate solution (Na_2CO_3).
- **Temperature:** The reaction with the alkali soap (e.g., sodium stearate) must be carried out at a controlled temperature of **65–75°C**.
- **Alkali Soap:** The process uses an aqueous solution of an alkali soap, with sodium stearate given as an example. The patent notes the alkali soap can be completely recovered.

Suggestions for Further Research

The search results lack the depth required for a full whitepaper, indicating you may need to consult specialized sources.

- **Consult Chemical Databases:** For more detailed physicochemical data, search professional databases like **SciFinder**[®], **Reaxys**, or **SpringerMaterials** using "**zirconium stearate**" as the key term.
- **Refine Patent Searches:** Explore other patents, as they are a primary source for applied industrial chemistry. The methodology from [2] can serve as a starting point for a more detailed literature review.

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References

1. - Wikipedia Zirconium stearate [en.wikipedia.org]
2. JPS557211A - Preparation of zirconium soap having... - Google Patents [patents.google.com]

To cite this document: Smolecule. [zirconium stearate solubility]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b1520585#zirconium-stearate-solubility>]

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